

"Dimethyl (2R)-2-hydroxypentanedioate" solubility and stability data

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Compound of Interest

Compound Name: *Dimethyl (2R)-2-hydroxypentanedioate*

CAS No.: 55094-98-9

Cat. No.: B3384428

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Technical Guide: Dimethyl (2R)-2-hydroxypentanedioate

Solubility, Stability, and Cellular Application Protocols

Executive Summary & Compound Profile

Dimethyl (2R)-2-hydroxypentanedioate (also known as Dimethyl (2R)-2-hydroxyglutarate or (2R)-Dimethyl 2-HG) is a cell-permeable ester derivative of the oncometabolite (2R)-2-hydroxyglutarate. Unlike the polar free acid, which poorly penetrates cell membranes, the dimethyl ester is lipophilic, allowing it to passively diffuse into cells. Once intracellular, it functions as a prodrug, undergoing hydrolysis by non-specific esterases to release the bioactive (2R)-2-hydroxyglutarate, which competitively inhibits

-ketoglutarate-dependent dioxygenases (e.g., TET2, JmjC, HIF prolyl hydroxylases).

This guide details the physicochemical properties, solubility limits, and critical stability considerations required for reproducible experimental results.

Chemical Identity

Property	Detail
IUPAC Name	Dimethyl (2R)-2-hydroxypentanedioate
Common Synonyms	(2R)-Dimethyl 2-hydroxyglutarate; Dimethyl D-2-hydroxyglutarate
CAS Number	81426-68-8 (R-isomer specific)
Molecular Formula	C
	H
	O
Molecular Weight	176.17 g/mol
Physical State	Colorless to pale yellow liquid (oil) at room temperature

Solubility Profile & Stock Preparation

The dimethyl ester is a lipophilic liquid. It is miscible with polar organic solvents but has limited stability in aqueous solutions due to ester hydrolysis.

Solvent Compatibility Table

Solvent	Solubility Limit	Stability	Recommendation
DMSO	Miscible (>100 mg/mL)	High (Months at -20°C)	Primary Choice. Prepare stocks here.
Ethanol	Miscible (>50 mg/mL)	Moderate (Weeks at -20°C)	Alternative, but evaporation can alter concentration.
PBS / Water	~10 mg/mL (Kinetic solubility)	Low (Hours)	Do NOT store. Prepare immediately before use.

Protocol: Preparation of 100 mM Stock Solution

Objective: Create a stable, high-concentration stock for cell culture spikes.

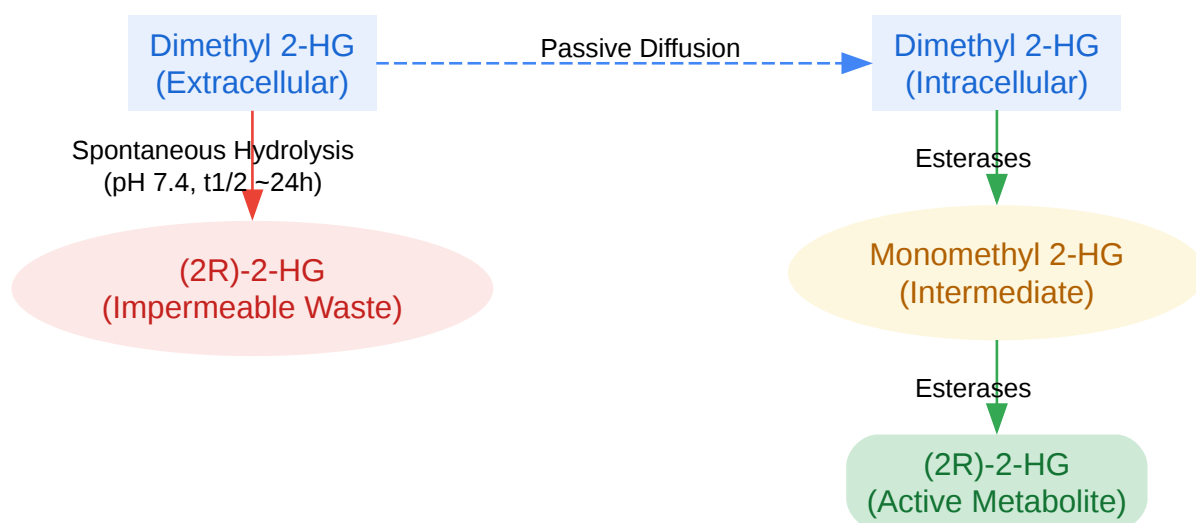
- Calculate: To prepare 1 mL of 100 mM stock, weigh 17.6 mg of **Dimethyl (2R)-2-hydroxypentanedioate**.
 - Note: Since the compound is a liquid, density variation makes volumetric measurement less accurate than gravimetric measurement for the primary stock.
- Dissolve: Add 1.0 mL of anhydrous DMSO to the vial.
- Mix: Vortex for 15 seconds. The oil should dissolve instantly.
- Sterilization: If required, filter through a 0.2 µm PTFE (hydrophobic) syringe filter. Do not use cellulose acetate (hydrophilic) filters for pure DMSO stocks as they may dissolve.
- Storage: Aliquot into tight-sealing amber vials (to prevent moisture absorption) and store at -20°C or -80°C.

Stability & Hydrolysis Kinetics

Understanding the hydrolysis pathway is critical for experimental design. The compound relies on intracellular esterases for activation, but it also suffers from spontaneous hydrolysis in culture media, which can lead to inconsistent dosing.

Mechanism of Action & Degradation

The "prodrug" mechanism involves a two-step hydrolysis. However, in neutral aqueous media (pH 7.4), the ester bonds are susceptible to spontaneous cleavage, releasing methanol and the free acid extracellularly (which cannot re-enter the cell efficiently).



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Figure 1: Hydrolysis pathway. Green arrows indicate the desired intracellular activation. Red arrow indicates extracellular degradation.

Stability Data Points

- In Anhydrous DMSO: Stable for >6 months at -20°C.
- In Cell Culture Media (pH 7.4, 37°C):
 - Half-life: Estimated at 12–24 hours.
 - Implication: A single dose at T=0 will significantly degrade by T=24h. The effective concentration of the permeable ester drops, while the concentration of the impermeable free acid increases in the media.

Experimental Protocols for Cell Treatment[3][4][5][6] Critical Considerations

- Freshness: Never dilute the DMSO stock into media until the moment of treatment.
- Media Refreshing: Due to the instability in media, replenish the media with fresh compound every 24 hours for long-term experiments (e.g., 48-72h assays).
- Controls: Use Dimethyl (2S)-2-hydroxyglutarate as a negative control to distinguish enantiomer-specific oncometabolic effects from generic acidity or ester/methanol toxicity.

Step-by-Step Treatment Workflow

- Seed Cells: Plate cells and allow them to adhere (typically 12–24 hours).
- Prepare Media:
 - Calculate the total volume of media needed.
 - Thaw the 100 mM DMSO stock.
 - Add the stock to pre-warmed (37°C) media to achieve the desired final concentration (typically 0.5 mM – 5.0 mM).
 - Example: For 5 mM final concentration, add 50 μ L of 100 mM stock to 950 μ L media.
 - Mix vigorously immediately.
- Treat: Aspirate old media and add the fresh drug-containing media to cells.
- Incubate: Place in incubator.
- Maintenance (For >24h assays):
 - Every 24 hours, prepare a fresh dilution in new media.
 - Aspirate old media and replace with the fresh preparation.
 - Reasoning: This maintains a constant driving force for the ester to enter the cell, compensating for spontaneous hydrolysis.

Validation

To confirm the protocol works, measure intracellular 2-HG levels using:

- LC-MS/MS: The gold standard. Differentiate 2-HG from -ketoglutarate.^{[1][2]}
- Enzymatic Assay: Commercial kits detecting D-2-hydroxyglutarate (using D-2-HGDH enzyme coupled to a colorimetric probe).

References

- Cayman Chemical.(2R)-Octyl-alpha-hydroxyglutarate Product Information. (Data extrapolated for ester handling). [Link](#)
- Xu, W., et al. (2011). Oncometabolite 2-hydroxyglutarate is a competitive inhibitor of α -ketoglutarate-dependent dioxygenases. *Cancer Cell*, 19(1), 17-30. (Mechanistic basis for 2-HG inhibition). [Link](#)
- Losman, J.A., et al. (2013). (R)-2-hydroxyglutarate is sufficient to promote leukemogenesis and its effects are reversible. *Science*, 339(6127), 1621-1625. (Usage of cell-permeable esters in cellular models). [Link](#)
- PubChem.Compound Summary: **Dimethyl (2R)-2-hydroxypentanedioate**. National Library of Medicine. [Link](#)
- BenchChem.Dimethyl 2-Oxoglutarate Technical Guide. (Reference for ester hydrolysis kinetics in media). [Link](#)

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Sources

- 1. The oncometabolite R-2-hydroxyglutarate inhibits microglial activation via the FTO/NF- κ B pathway - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. [pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/) [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
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